

An In-depth Technical Guide to Olivetol and its Chemical Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Butylbenzene-1,3-diol

CAS No.: 46113-76-2

Cat. No.: B1285304

[Get Quote](#)

Abstract

Olivetol (5-pentylresorcinol), a naturally occurring alkylresorcinol, stands as a pivotal molecule in the fields of organic chemistry and pharmacology. While found in certain lichens and insects, its primary significance lies in its role as the foundational polyketide core for the biosynthesis of cannabinoids in *Cannabis sativa*.^{[1][2]} This guide provides a comprehensive technical overview of olivetol, its biosynthesis, and its chemical derivatization. It will delve into the synthetic strategies employed to access olivetol and its analogs, the enzymatic pathways governing its formation in nature, and its crucial application as a precursor in the total synthesis of cannabinoids like Δ^9 -tetrahydrocannabinol (THC) and cannabidiol (CBD). Furthermore, this document will explore the pharmacological activities of novel derivatives and provide detailed experimental and analytical protocols for researchers, scientists, and drug development professionals.

Introduction to Olivetol: The Cannabinoid Nucleus

Olivetol, systematically named 5-pentylbenzene-1,3-diol, is an organic compound featuring a resorcinol (1,3-dihydroxybenzene) ring substituted with a pentyl group.^{[3][4]} This structure is

fundamental to its chemical reactivity and its role as a key building block in the synthesis of a vast array of natural and synthetic molecules.^[5] In *Cannabis sativa*, the plant does not directly produce olivetol but rather its carboxylic acid precursor, olivetolic acid (OLA).^{[3][6]} OLA is then prenylated to form cannabigerolic acid (CBGA), the "mother cannabinoid" from which other major cannabinoids are derived.^{[5][7]}

For synthetic chemists, olivetol is the preferred starting material over OLA due to its commercial availability and the reactivity of its resorcinol core, which is highly amenable to electrophilic substitution reactions.^[2]

Chemical and Physical Properties

A thorough understanding of olivetol's properties is essential for its application in synthesis and analysis.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₆ O ₂	^{[3][8]}
Molar Mass	180.247 g·mol ⁻¹	^{[3][8]}
Appearance	Colorless to off-white solid	^{[3][4]}
Melting Point	40–41 °C (46-48 °C)	^{[3][9]}
Boiling Point	162–164 °C at 5 mmHg	^{[3][8]}
Solubility	Soluble in organic solvents (e.g., ethanol, acetone, ether), insoluble in water.	^{[3][4]}
pKa ₁	9.42	^[8]
pKa ₂	11.28	^[8]

Biosynthesis and Chemical Synthesis of Olivetol

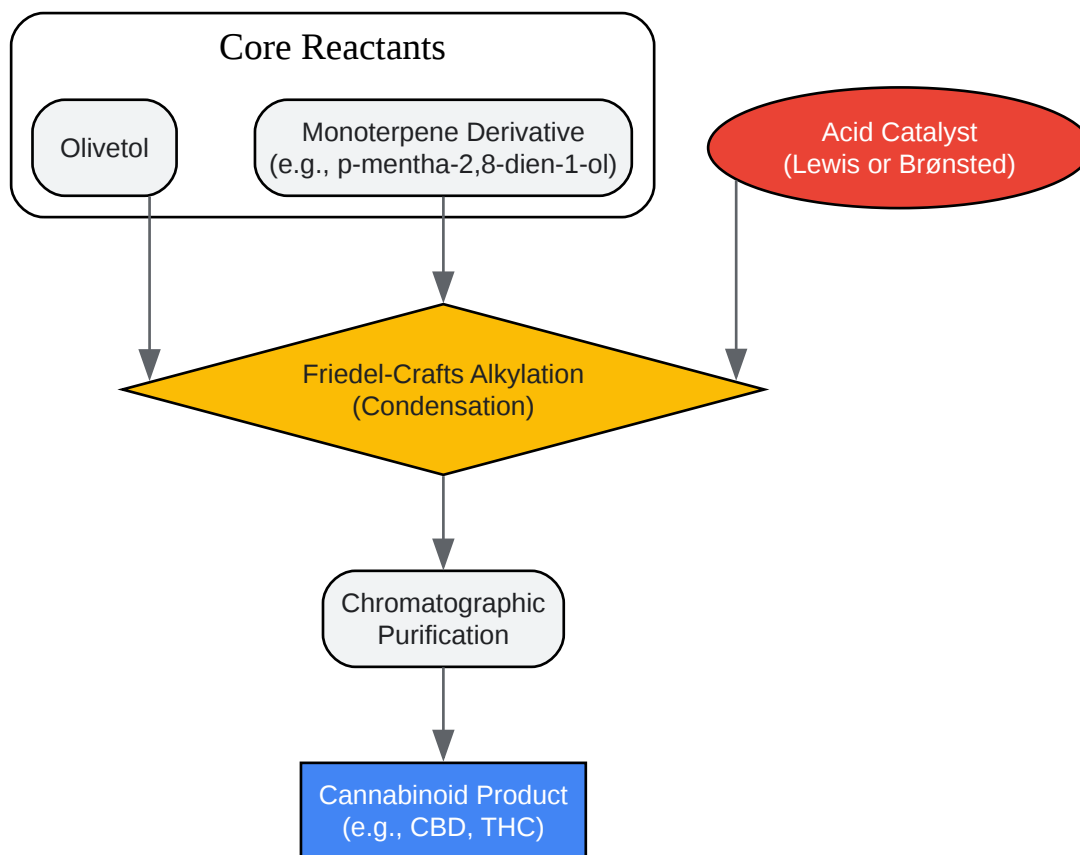
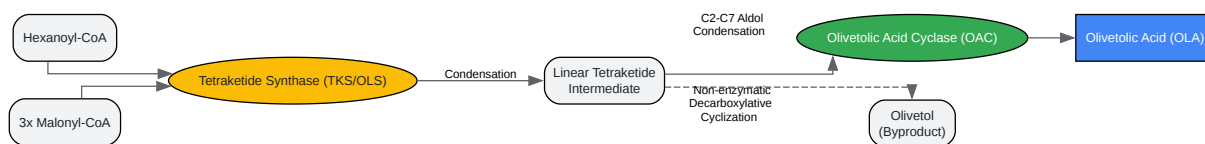
The formation of the olivetol core is a fascinating process, achieved through both elegant enzymatic machinery in nature and strategic chemical design in the laboratory.

The Polyketide Pathway: Nature's Route to Olivetolic Acid

In *Cannabis sativa*, the journey to cannabinoids begins with the biosynthesis of olivetolic acid (OLA). This process is a classic example of a type III polyketide synthase (PKS) pathway.^[3]^[10]

- **Initiation:** The pathway starts with hexanoyl-CoA as a starter unit, which is derived from fatty acid metabolism.^[10]^[11]
- **Elongation:** An enzyme known as Olivetol Synthase (OLS), more accurately described as a tetraketide synthase (TKS), catalyzes the sequential condensation of one molecule of hexanoyl-CoA with three molecules of malonyl-CoA.^[10]^[12]^[13] This iterative process builds a linear poly- β -keto chain, a tetraketide intermediate (3,5,7-trioxododecanoyl-CoA).^[14]
- **Cyclization:** The linear tetraketide is not cyclized by OLS itself. Instead, a separate and unique enzyme, Olivetolic Acid Cyclase (OAC), performs a crucial C2-C7 intramolecular aldol condensation.^[10]^[12]^[15] This reaction forms the aromatic ring and yields olivetolic acid.
- **Byproduct Formation:** In the absence of OAC, the linear tetraketide intermediate can non-enzymatically cyclize via a decarboxylative aldol condensation to form olivetol as a major byproduct.^[12]^[13] This distinction underscores the importance of the TKS-OAC enzymatic partnership in directing the pathway towards OLA.^[12]^[16]

Recent advances have seen this pathway engineered into microbial hosts like *Escherichia coli* and yeast, offering a promising alternative to plant extraction or chemical synthesis for producing OLA and its derivatives.^[16]^[17]^[18]^[19]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. Olivetol - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [5. News - What are the uses of Olivetol? \[zhuoerchem.com\]](https://zhuoerchem.com)
- [6. Catalytic Synthesis of Olivetol and Derivatives - Thieme Chemistry - Georg Thieme Verlag KG \[thieme.de\]](https://thieme.de)
- [7. cannabissciencetech.com \[cannabissciencetech.com\]](https://cannabissciencetech.com)
- [8. webqc.org \[webqc.org\]](https://webqc.org)
- [9. Olivetol | CAS#:500-66-3 | Chemsrsrc \[chemsrc.com\]](https://chemsrc.com)
- [10. Biosynthesis of Nature-Inspired Unnatural Cannabinoids - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. Structure of the Cannabis sativa olivetol-producing enzyme reveals cyclization plasticity in type III polyketide synthases - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [13. Identification of olivetolic acid cyclase from Cannabis sativa reveals a unique catalytic route to plant polyketides - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [14. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [15. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [16. High-titer Production of Olivetolic Acid and Analogs in Engineered Fungal Host using a non-Plant Biosynthetic Pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [17. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [18. Development of a Novel Olivetolic Acid Production Platform for the Further Study of the Therapeutic/Pharmacological Effects of Cannabinoids. \[escholarship.org\]](https://escholarship.org)
- [19. biorxiv.org \[biorxiv.org\]](https://biorxiv.org)
- To cite this document: BenchChem. [An In-depth Technical Guide to Olivetol and its Chemical Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1285304/docs#an-in-depth-technical-guide-to-olivetol-and-its-chemical-derivatives\]](https://www.benchchem.com/product/b1285304/docs#an-in-depth-technical-guide-to-olivetol-and-its-chemical-derivatives)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)